

N-Benzylideneaniline melting point and boiling point

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Compound of Interest

Compound Name: N-Benzylideneaniline

Cat. No.: B3420153

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An In-depth Technical Guide to the Physicochemical Properties of **N-Benzylideneaniline**

Introduction

N-Benzylideneaniline (CAS No. 538-51-2), an imine derived from the condensation of benzaldehyde and aniline, serves as a crucial intermediate in organic synthesis. Its physical properties, particularly its melting and boiling points, are fundamental parameters for its identification, purification, and handling in research and development settings. This document provides a comprehensive overview of these properties, detailed experimental protocols for their determination, and a logical workflow for compound identification.

Physicochemical Data: Melting and Boiling Points

N-Benzylideneaniline is typically a yellowish, needle-like crystalline solid at room temperature. [1][2][3] Its key thermal properties are summarized below. The variation in reported melting points can be attributed to the purity of the sample and the specific methodology employed for determination.

Physical Property	Reported Value
Melting Point	48 - 54 °C [1][2][4][5][6]
Boiling Point	300 °C at 760 mmHg [1][2][4][7]

Experimental Protocols for Determination

Accurate determination of melting and boiling points is critical for verifying the purity and identity of a substance.^{[8][9]}

Melting Point Determination

The capillary method is the standard and most common technique for determining the melting point of a solid organic compound.^{[8][10]}

Principle: The melting point is the temperature range over which a solid transitions into a liquid. For a pure crystalline solid, this transition is sharp, occurring over a narrow range (typically 0.5-1.0°C).^[8] Impurities tend to depress the melting point and broaden the melting range.^{[8][9][11]}

Methodology (Using a Digital Melting Point Apparatus):

- **Sample Preparation:** Ensure the **N-Benzylideneaniline** sample is completely dry and finely powdered. Crush any large crystals using a mortar and pestle.
- **Capillary Tube Loading:** Press the open end of a capillary tube (sealed at one end) into the powdered sample. A small amount of solid (2-3 mm height) should enter the tube.
- **Sample Compaction:** Tap the sealed end of the capillary tube gently on a hard surface, or drop it through a long glass tube, to tightly pack the sample at the bottom.^[11]
- **Apparatus Setup:** Place the loaded capillary tube into the heating block of the melting point apparatus.
- **Approximate Determination (Optional but Recommended):** If the melting point is unknown, perform a rapid heating run (e.g., 10-20 °C/min) to find an approximate range.^{[11][12]}
- **Accurate Determination:** Allow the apparatus to cool to at least 20°C below the approximate melting point. Insert a new sample and heat rapidly to about 15-20°C below the expected melting point.
- **Data Recording:** Decrease the heating rate to 1-2 °C per minute.^{[8][11]} Record the temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2). The melting point range is T1-T2.

Boiling Point Determination

The boiling point is the temperature at which the vapor pressure of a liquid equals the surrounding atmospheric pressure.^[13] Distillation is a suitable method for larger volumes, while a micro-method is used for smaller quantities.

Methodology 1: Distillation (for >5 mL)

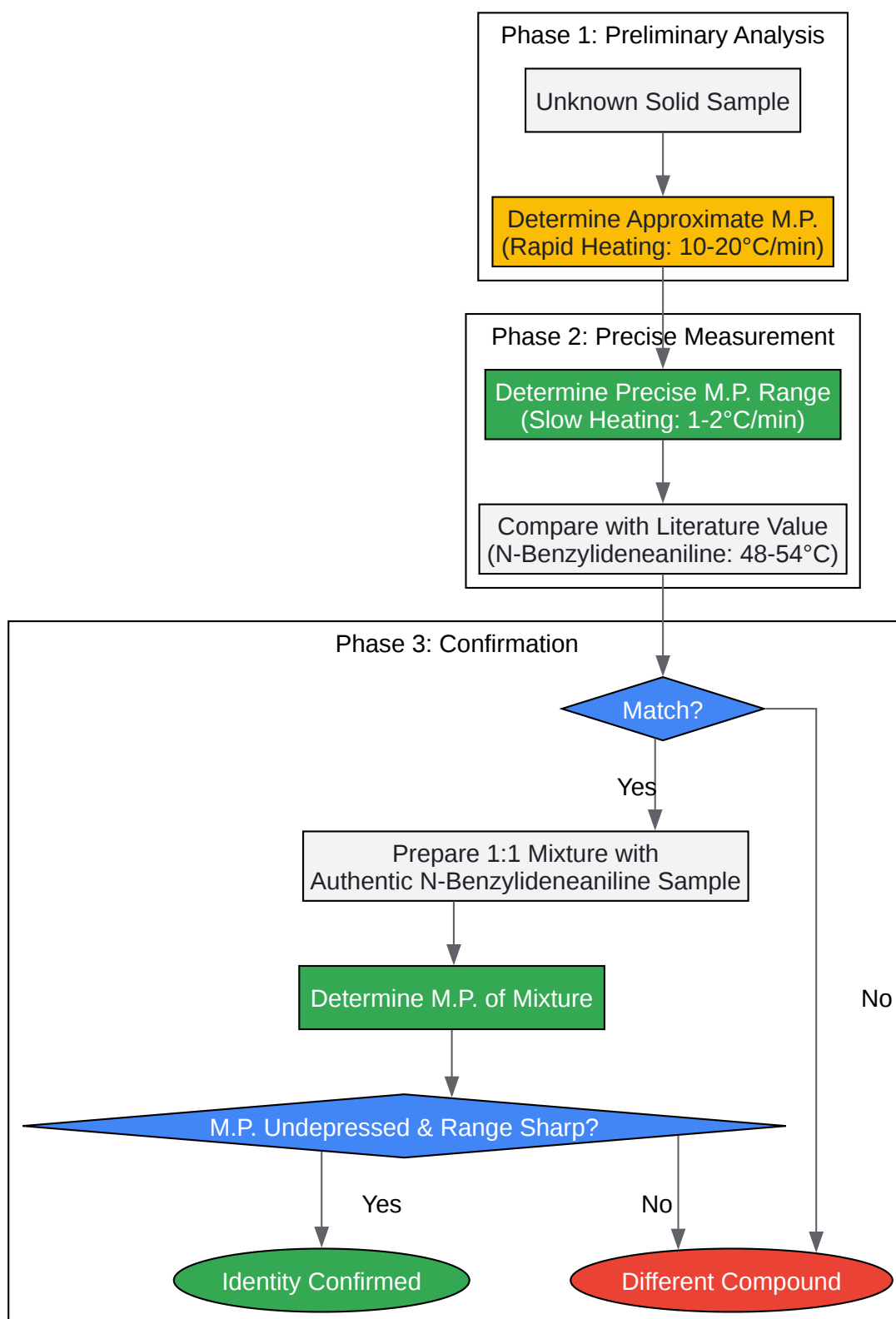
- **Apparatus Setup:** Assemble a simple distillation apparatus with a distilling flask, condenser, and receiving flask.
- **Procedure:** Place the liquid **N-Benzylideneaniline** sample into the distilling flask along with boiling chips to ensure smooth boiling.
- **Heating:** Heat the flask gently.
- **Data Recording:** As the liquid boils and the vapor condenses, the temperature reading on the thermometer placed in the vapor path will stabilize. This constant temperature is the boiling point.^[14] It is crucial to record the barometric pressure as the boiling point is pressure-dependent.^[13]

Methodology 2: Micro Boiling Point (Thiele Tube)

- **Apparatus Setup:** Attach a small test tube containing 0.5 mL of the liquid sample to a thermometer. Place a capillary tube (sealed at one end) into the test tube with the open end submerged in the liquid.
- **Heating:** Immerse this assembly in a Thiele tube containing heating oil.
- **Procedure:** Heat the arm of the Thiele tube gently.^[15] A slow stream of bubbles will emerge from the capillary tube as trapped air expands. The rate will increase as the liquid approaches its boiling point.
- **Data Recording:** When a rapid and continuous stream of bubbles is observed, stop heating. As the apparatus cools, the bubbling will slow and stop. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.^[15]

Logical Workflow Visualization

The determination of a melting point is a fundamental step in the identification of a solid organic compound. The following diagram illustrates the logical workflow for identifying an unknown solid sample suspected to be **N-Benzylideneaniline**.



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Caption: Workflow for Solid Compound Identification via Melting Point Analysis.

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